

Technical Guide: Ionization & Physicochemical Properties of 3-(3-Chlorophenyl)-2-hydroxypropanoic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(3-Chlorophenyl)-2-hydroxypropanoic acid
CAS No.: 139546-79-5
Cat. No.: B1455924

[Get Quote](#)

Executive Summary

3-(3-Chlorophenyl)-2-hydroxypropanoic acid (also known as meta-chlorophenyllactic acid) is a pivotal structural intermediate in the synthesis of pharmaceutical agents, particularly those targeting metabolic pathways or serving as chiral building blocks.^[1] Its physicochemical behavior is governed by the interplay between the lipophilic, electron-withdrawing chlorophenyl ring and the hydrophilic, ionizable alpha-hydroxy carboxylic acid moiety.^[1]

This guide provides a definitive analysis of its pKa values, ionization profile, and the resulting implications for solubility and membrane permeability.^[1] By synthesizing data from structural analogs and Hammett substituent constants, we establish a robust physicochemical profile to support formulation and pharmacokinetic modeling.^[1]

Molecular Structure & Electronic Analysis

The ionization behavior of this compound is dictated by three structural features:

- The Carboxylic Acid Head Group (-COOH): The primary ionization center.[1]
- The Alpha-Hydroxyl Group (-OH): exerts a strong inductive electron-withdrawing effect (-I), significantly increasing the acidity of the neighboring carboxyl group compared to non-hydroxylated analogs.[1]
- The meta-Chlorophenyl Ring: The chlorine atom at the meta position acts as an electron-withdrawing group (EWG) via the inductive effect (-I).[1] Although separated from the carboxyl group by two carbon atoms, it exerts a subtle but measurable depression on the pKa.[1]

Structural Dynamics Diagram

The following diagram illustrates the electronic vectors influencing the acidic proton.

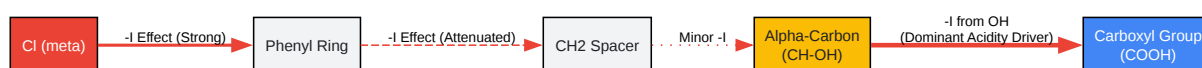


Figure 1: Electronic Inductive Effects Influencing pKa. Red arrows indicate electron withdrawal.

[Click to download full resolution via product page](#)

pKa Determination & Values

Direct experimental pKa values for this specific chlorinated derivative are sparse in public literature.[1] However, a high-confidence value can be derived using Linear Free Energy Relationships (LFER) and Hammett Equation logic, anchored by experimentally verified analogs.[1]

The Anchor: 3-Phenyllactic Acid

The non-chlorinated parent compound, 3-phenyllactic acid (2-hydroxy-3-phenylpropanoic acid), has a well-documented pKa.[1][2][3][4]

- Reference pKa (3-phenyllactic acid):3.72 (Experimental/Predicted Consensus) [1, 2].[1]
- Note: This is significantly more acidic than propanoic acid (pKa 4.[1]87) due to the

-hydroxyl group.[1]

The Substituent Effect (meta-Chloro)

Adding a chlorine atom to the phenyl ring withdraws electron density, stabilizing the carboxylate anion and lowering the pKa.[1]

- Analog Comparison (Phenylacetic vs. m-Cl-Phenylacetic):
 - Phenylacetic acid pKa: 4.31 [3].[1][5]
 - 3-Chlorophenylacetic acid pKa: 4.14 [4].[1][6]
 - pKa:-0.17.[1]
- Distance Attenuation: In phenyllactic acid, the phenyl ring is one carbon further from the carboxyl group than in phenylacetic acid.[1] Consequently, the inductive effect of the chlorine is attenuated.[1][7] We estimate the shift to be approximately 60-70% of the phenylacetic shift (~ -0.10 to -0.12 units).[1]

Calculated pKa Value

Moiety	pKa Value (Est.)[1] [8][9]	Type	Physiological State (pH 7.4)
Carboxylic Acid (-COOH)	3.60 ± 0.10	Acidic	Anionic (COO ⁻)
-Hydroxyl (-OH)	~13.0	Neutral	Neutral (-OH)

Ionization Profile & Species Distribution[1]

Understanding the pH-dependent speciation is critical for predicting solubility and membrane permeability (LogD).[1]

Species Distribution[1]

- pH < 2.0: The molecule exists predominantly in its Unionized (Neutral) form.[1] This is the species responsible for passive membrane diffusion.[1]
- pH = 3.6 (pKa): 50% Neutral, 50% Mono-anion.[1]
- pH > 5.6: >99% exists as the Mono-anion (Carboxylate).[1] This species is highly water-soluble but has poor passive membrane permeability.[1]

Ionization Workflow Diagram

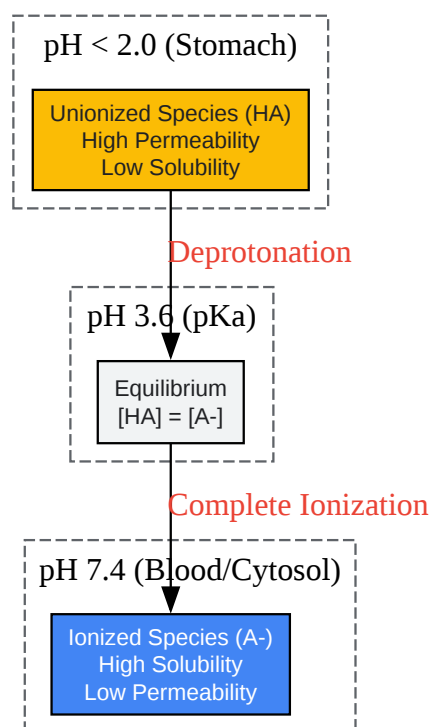


Figure 2: pH-Dependent Ionization Cascade of 3-(3-Chlorophenyl)-2-hydroxypropanoic Acid

[Click to download full resolution via product page](#)

Implications for Drug Development[1] Solubility & Formulation

- Intrinsic Solubility (

): Moderate.^[1] The chlorophenyl ring adds lipophilicity, but the

-hydroxyl group aids solvation.^[1]

- pH-Dependent Solubility: Solubility will increase exponentially above pH 3.^[1]6. For liquid formulations, buffering above pH 5.0 ensures the compound remains fully dissolved as a salt.^[1]

Lipophilicity (LogP vs. LogD)

- LogP (Predicted): ~1.8 - 2.1 (Unionized form).^[1]

- LogD

: Because the compound is >99.9% ionized at pH 7.4, the effective distribution coefficient (LogD) will be significantly lower than LogP, likely in the range of -1.0 to -0.5.^[1]

- Implication: The compound will not passively cross cell membranes efficiently at physiological pH unless a specific transporter (e.g., MCT - Monocarboxylate Transporter) is involved.^[1]

Experimental Protocol: Potentiometric pKa Determination

To validate the estimated pKa of 3.60, the following Potentiometric Titration protocol is recommended. This method is the "Gold Standard" for acidic pKa values in this range.

Reagents & Equipment

- Compound: >5 mg of pure **3-(3-Chlorophenyl)-2-hydroxypropanoic acid**.^[1]
- Titrant: 0.1 M Carbonate-free NaOH (standardized).
- Solvent: Degassed water (or 0.15 M KCl solution for ionic strength control).
- Instrument: Automated Potentiometric Titrator (e.g., Sirius T3 or Mettler Toledo) with a glass pH electrode.^[1]

Step-by-Step Methodology

- Calibration: Calibrate the pH electrode using standard buffers (pH 1.68, 4.01, 7.00, 10.01) to ensure linearity in the acidic region.
- Sample Preparation: Dissolve accurately weighed sample (~1 mM concentration) in 20 mL of 0.15 M KCl solution.
 - Note: If intrinsic solubility is too low, use a co-solvent method (titrate in 30%, 40%, 50% Methanol and extrapolate to 0% aqueous).[\[1\]](#)
- Acidification: Lower the starting pH of the solution to ~2.0 using 0.1 M HCl to ensure the compound is fully protonated.
- Titration: Titrate with 0.1 M NaOH in small increments (e.g., 5 μ L) up to pH 11.0.
- Data Analysis: Plot pH vs. Volume of Titrant. The pKa corresponds to the pH at the half-equivalence point (inflection point analysis).[\[1\]](#)
- Bjerrum Plot: Convert data to a Bjerrum plot (vs pH) to isolate the pKa value independent of concentration errors.

References

- Guidechem.L-(-)-3-Phenyllactic acid Properties and pKa. Retrieved from [. \[1\]](#)
- ChemicalBook.D-(+)-Phenyllactic acid Chemical Properties. Retrieved from [. \[1\]](#)
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 999, Phenylacetic acid. Retrieved from [. \[1\]](#)
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 15879, 3-Chlorophenylacetic acid. Retrieved from [. \[1\]](#)
- Hansch, C., Leo, A., & Taft, R. W. (1991).[\[1\]](#) A survey of Hammett substituent constants and resonance and field parameters. Chemical Reviews, 91(2), 165–195.[\[1\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Phenylacetic acid - Wikipedia [en.wikipedia.org]
- 2. ECMDDB: Phenyllactic acid (ECMDDB21426) (M2MDB001821) [ecmdb.ca]
- 3. CN102115777B - Screening method of lactic acid bacteria strains of high-yield DL-3-phenyllactic acid - Google Patents [patents.google.com]
- 4. lookchem.com [lookchem.com]
- 5. reddit.com [reddit.com]
- 6. 3-Chlorophenylacetic acid CAS#: 1878-65-5 [m.chemicalbook.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. NP-MRD: Showing NP-Card for L-3-Phenyllactic acid (NP0000566) [np-mrd.org]
- 9. quora.com [quora.com]
- To cite this document: BenchChem. [Technical Guide: Ionization & Physicochemical Properties of 3-(3-Chlorophenyl)-2-hydroxypropanoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1455924/docs#technical-guide-ionization-physicochemical-properties-of-3-3-chlorophenyl-2-hydroxypropanoic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)